

Investigating the cross-reactivity of (+/-)-Ivabradine with other cardiac ion channels

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Compound of Interest

Compound Name: Ivabradine, (+/-)-

Cat. No.: B15191072

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Ivabradine's Interaction with Cardiac Ion Channels: A Comparative Analysis

A comprehensive guide for researchers and drug development professionals on the cross-reactivity of (+/-)-Ivabradine with key cardiac ion channels. This guide provides a comparative analysis of its effects, supported by experimental data and detailed methodologies.

Ivabradine, primarily known for its selective inhibition of the "funny" current (If) in the sinoatrial node, is a widely used therapeutic agent for the management of stable angina and heart failure.^[1] This current is predominantly carried by Hyperpolarization-activated Cyclic Nucleotide-gated (HCN) channels, with HCN4 being the main isoform in the sinoatrial node.^[2] ^[3] While its heart rate-lowering effect is attributed to this specific action, emerging evidence highlights a broader interaction of ivabradine with other cardiac ion channels, which is crucial for a comprehensive understanding of its pharmacological profile and potential off-target effects.

This guide delves into the cross-reactivity of ivabradine with key cardiac ion channels, presenting a comparative summary of its inhibitory effects based on published experimental data. Detailed experimental protocols are provided to aid in the replication and further investigation of these findings.

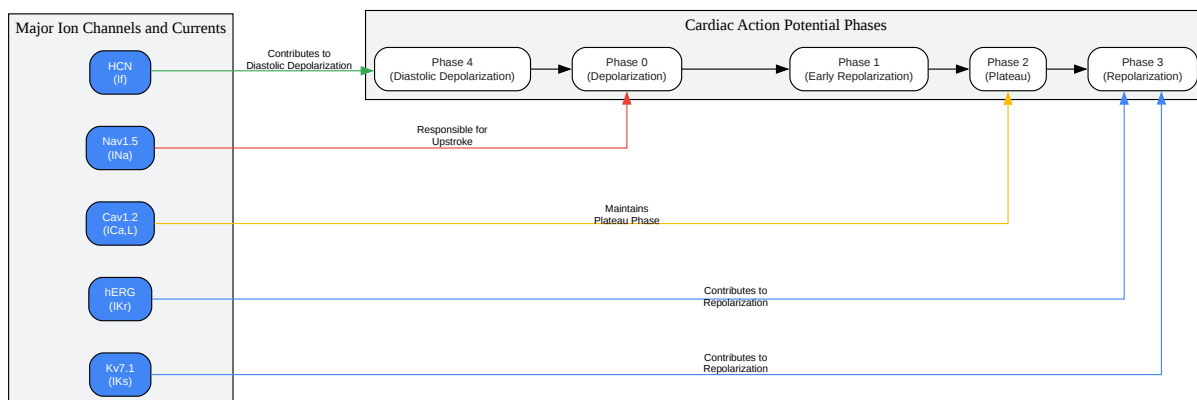
Comparative Inhibitory Effects of Ivabradine

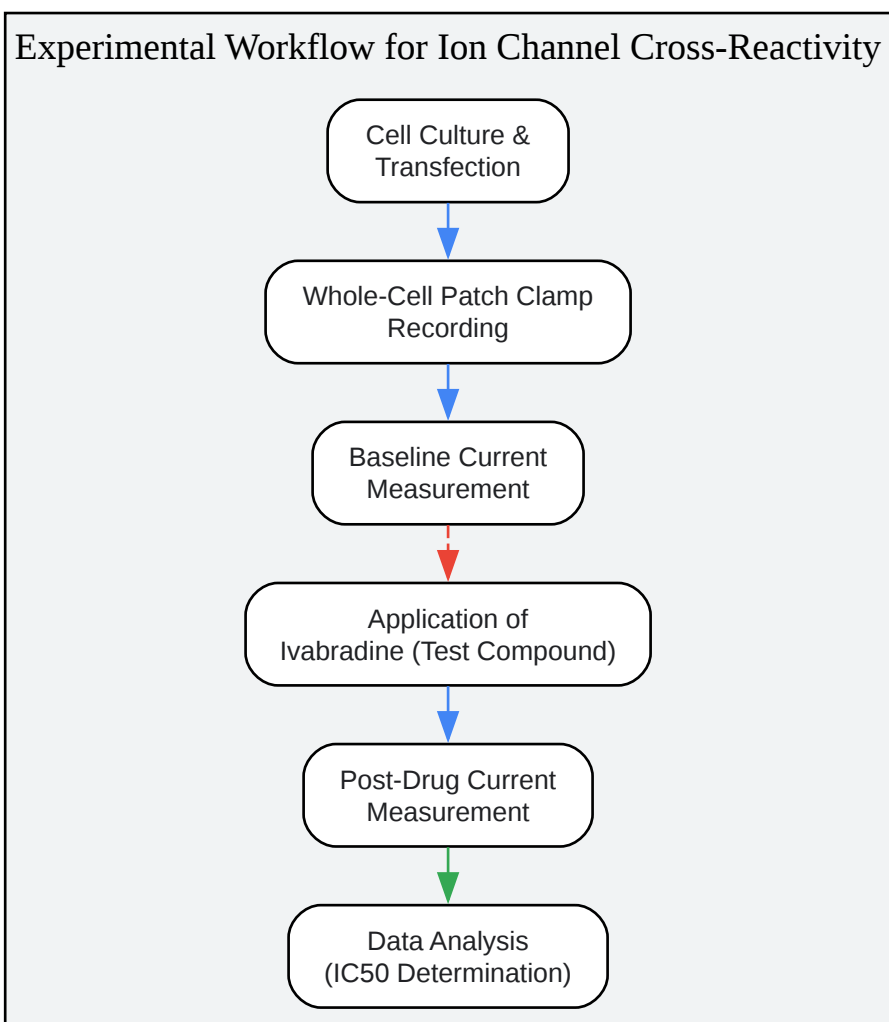
The following table summarizes the half-maximal inhibitory concentrations (IC50) of ivabradine on various cardiac ion channels, providing a quantitative comparison of its potency.

Ion Channel	Gene	Predominant Current	IC50 (μM)	Cell Line	Reference
hHCN4	HCN4	If	~2.0	HEK 293	[2]
mHCN1	HCN1	Ih	~0.94	HEK 293	[2]
hERG (Kv11.1)	KCNH2	IKr	2.07 - 3.5	HEK 293 / tsA-201	[3] [4]
hNav1.5	SCN5A	INa	~30	tsA-201	[5]
hCav1.2	CACNA1C	ICa,L	>10 (slight decrease at 10 μM)	tsA-201	[3] [6]
hKv7.1/minK	KCNQ1/KCN E1	IKs	No significant effect	tsA-201	[6]
hKv1.5	KCNA5	IKur	29.0	Not specified	[3]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of key cardiac ion channels and a typical experimental workflow for assessing the cross-reactivity of a compound like ivabradine.





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